

Safe Disposal of EC-17 Disodium Salt: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: EC-17 disodium salt

Cat. No.: B15605892

[Get Quote](#)

This guide provides essential safety and logistical information for the proper disposal of **EC-17 disodium salt**, tailored for researchers, scientists, and drug development professionals. The following procedures are based on available safety data and general laboratory best practices.

Chemical and Physical Properties

A summary of the key quantitative data for **EC-17 disodium salt** is presented below.

Property	Value	Reference
CAS Number	910661-33-5	[1]
Molecular Formula	C42H34N10Na2O10S	[1]
Molecular Weight	916.82 g/mol	[1]
Hazard Classification	Not a hazardous substance or mixture	[1]

Experimental Protocol: Disposal of EC-17 Disodium Salt

While **EC-17 disodium salt** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is crucial to ensure a safe working environment and proper environmental stewardship.[1]

1. Personal Protective Equipment (PPE):

- Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and nitrile gloves.

2. Spill Management:

- In the event of a spill, avoid generating dust.[\[1\]](#)
- Carefully sweep the solid material into a designated waste container.
- If the material is in solution, absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal.
- Clean the spill area with soap and water.

3. Waste Collection and Storage:

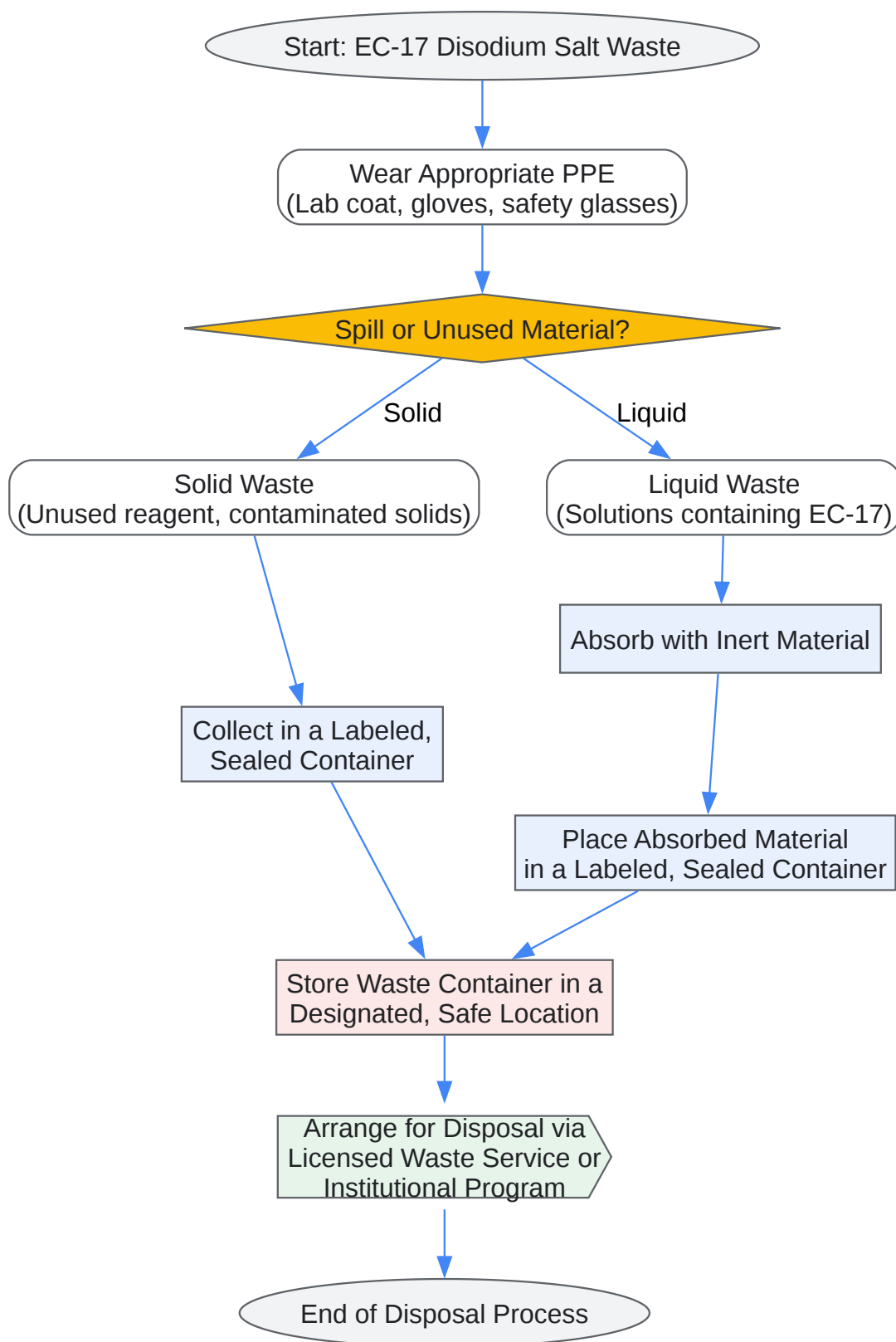
- Collect waste **EC-17 disodium salt** and any contaminated materials (e.g., weighing paper, gloves, absorbent pads) in a clearly labeled, sealed container.
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.

4. Disposal Procedure:

- Dispose of the waste through a licensed professional waste disposal service or your institution's chemical waste program.
- Do not dispose of **EC-17 disodium salt** down the drain or in the regular trash.[\[1\]](#)
- Ensure compliance with all local, state, and federal regulations for non-hazardous chemical waste disposal.

Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **EC-17 disodium salt**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Safe Disposal of EC-17 Disodium Salt: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15605892#ec-17-disodium-salt-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com